

Enoxastrobin: A Comparative Performance Analysis within FRAC Group 11 Fungicides

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Compound of Interest

Compound Name: *Enoxastrobin*

Cat. No.: *B607329*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **Enoxastrobin**'s performance against other prominent fungicides within the Fungicide Resistance Action Committee (FRAC) Group 11. These fungicides, also known as Quinone outside Inhibitors (QoIs) or strobilurins, are crucial in the management of a broad spectrum of fungal plant diseases. Their efficacy, however, is challenged by the emergence of resistant pathogen strains, making comparative performance data essential for effective and sustainable disease control strategies.

Executive Summary

Enoxastrobin, a member of the methoxyacrylate chemical subgroup, demonstrates effective control against a range of fungal pathogens, including those causing significant crop diseases. Like other FRAC Group 11 fungicides, its mode of action is the inhibition of mitochondrial respiration by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex, ultimately blocking ATP synthesis in fungal cells.[1][2] This single-site mode of action, while highly effective, also predisposes this class of fungicides to a high risk of resistance development through mutations in the cytochrome b gene, such as the G143A substitution.[2]

This guide presents available quantitative data comparing the in vitro efficacy of **Enoxastrobin** with other key strobilurins like Azoxystrobin, Pyraclostrobin, and Trifloxystrobin. The data is supplemented with detailed experimental protocols to allow for critical evaluation and replication.

Comparative In Vitro Efficacy

The following table summarizes the 50% effective concentration (EC50) values of **Enoxastrobin** and other selected FRAC Group 11 fungicides against various fungal pathogens. Lower EC50 values indicate higher fungicidal activity.

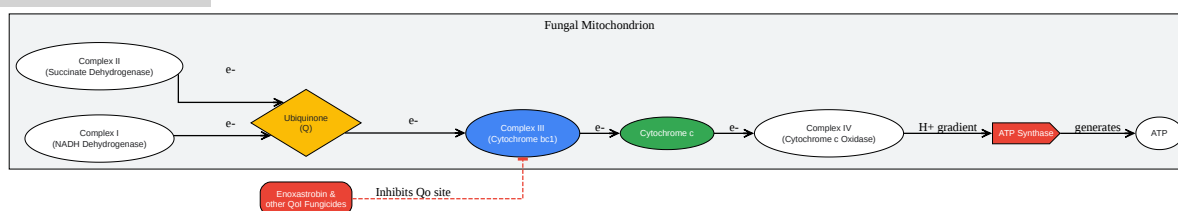
Fungicide	Chemical Subgroup	Pathogen	EC50 (µg/mL)	Reference
Enoxastrobin (Enestroburin)	Methoxyacrylate	Phytophthora infestans	Strong inhibitory effect on mycelial growth	[3]
Azoxystrobin	Methoxyacrylate	Alternaria alternata	1.86	[4][5]
Pyraclostrobin	Methoxy-carbamate	Alternaria alternata	1.57 (as part of a mixture)	[5]
Trifloxystrobin	Oximino-acetate	Various pathogens	Broad-spectrum activity	[2]

Note: Direct comparative studies for **Enoxastrobin** against a wide range of pathogens are limited in the readily available scientific literature. The data for *Phytophthora infestans* indicates strong activity, but specific EC50 values from the cited study were not available for direct inclusion.[3]

Mode of Action and Resistance

FRAC Group 11 fungicides interrupt the fungal respiratory chain, a critical process for energy production. The diagram below illustrates the signaling pathway and the point of inhibition.

Figure 1. Mode of action of FRAC Group 11 fungicides.



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Caption: Figure 1. Mode of action of FRAC Group 11 fungicides.

The high specificity of this interaction means that a single mutation in the target site can lead to a significant loss of fungicide efficacy. Therefore, resistance management strategies, such as rotating or mixing fungicides with different modes of action, are crucial.[2]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of FRAC Group 11 fungicides.

In Vitro Fungicide Efficacy Testing (Poisoned Food Technique)

This method is commonly used to determine the direct inhibitory effect of a fungicide on the mycelial growth of a fungus.

Figure 2. Experimental workflow for the poisoned food technique.



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Caption: Figure 2. Experimental workflow for the poisoned food technique.

Detailed Steps:

- **Media Preparation:** Potato dextrose agar (PDA) is prepared according to the manufacturer's instructions.
- **Sterilization:** The medium is sterilized by autoclaving at 121°C for 15-20 minutes.
- **Fungicide Amendment:** After the medium has cooled to approximately 45-50°C, stock solutions of the test fungicides are added to achieve the desired final concentrations. A control set with no fungicide is also prepared.
- **Pouring Plates:** The fungicide-amended and control media are poured into sterile Petri dishes and allowed to solidify.
- **Inoculation:** A small mycelial plug (typically 5 mm in diameter) is taken from the margin of an actively growing culture of the target fungus and placed in the center of each agar plate.
- **Incubation:** The plates are incubated at the optimal temperature for the growth of the specific fungus, usually in the dark.
- **Data Collection:** The diameter of the fungal colony is measured at regular intervals until the colony in the control plate reaches the edge of the dish.
- **Analysis:** The percentage of inhibition is calculated using the formula: $((C-T)/C) \times 100$, where C is the average diameter of the colony in the control plates and T is the average diameter of

the colony in the treated plates. EC50 values are then determined by probit analysis of the inhibition data.

Field Trial Protocol for Wheat Rust Control

Field trials are essential to evaluate the performance of fungicides under real-world conditions.

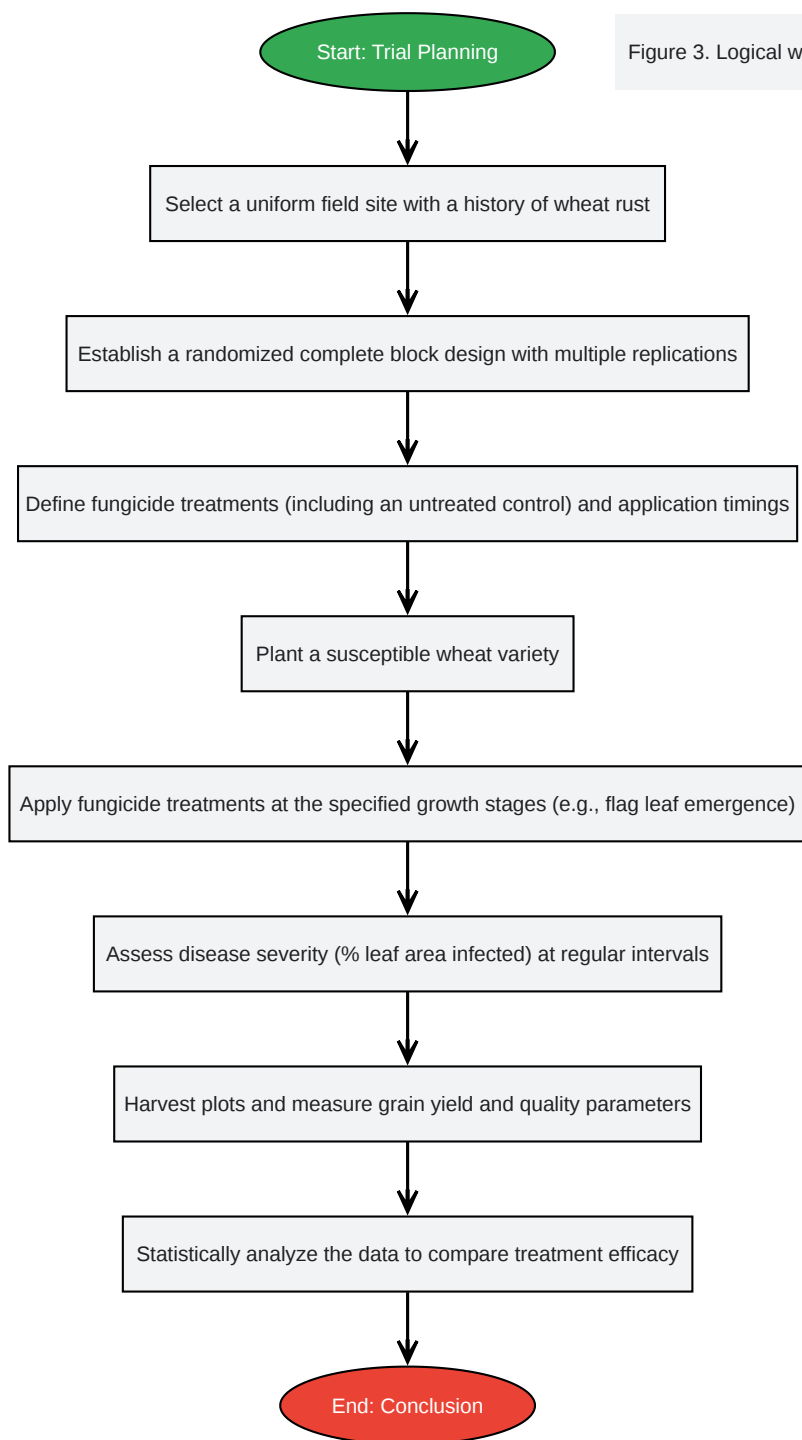


Figure 3. Logical workflow for a wheat rust fungicide field trial.

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Caption: Figure 3. Logical workflow for a wheat rust fungicide field trial.

Key Methodological Considerations:

- **Experimental Design:** A randomized complete block design is typically used to minimize the effects of field variability. Each treatment, including an untreated control, is replicated multiple times (usually 3-4).
- **Plot Size:** Plot sizes should be large enough to be representative and allow for accurate yield assessment, while being manageable for application and data collection.
- **Variety Selection:** A wheat variety known to be susceptible to the target rust pathogen is chosen to ensure adequate disease pressure for evaluating fungicide efficacy.
- **Fungicide Application:** Fungicides are applied at recommended label rates and timings, often targeting key growth stages like flag leaf emergence (Feekes 10.5). Application is typically done using a calibrated sprayer to ensure uniform coverage.
- **Disease Assessment:** Disease severity is visually assessed on a percentage scale on the upper leaves (e.g., flag leaf) at multiple time points after application.
- **Yield and Quality Analysis:** At the end of the season, plots are harvested, and grain yield, test weight, and other quality parameters are measured.
- **Statistical Analysis:** Analysis of variance (ANOVA) is used to determine if there are significant differences between the fungicide treatments and the untreated control in terms of disease severity and yield.

Conclusion

Enoxastrobin is an effective FRAC Group 11 fungicide with a demonstrated inhibitory effect on key plant pathogens. While direct, comprehensive comparative data with other strobilurins across a wide range of pathogens is not extensively available in the public domain, its inclusion in this class suggests a broad spectrum of activity. The high risk of resistance development associated with all QoI fungicides underscores the importance of integrated disease management strategies, including the use of fungicides with different modes of action. Further research providing direct comparative efficacy data for **Enoxastrobin** would be highly valuable for optimizing its use in disease management programs.

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References

- 1. Crop Protection Network [cropprotectionnetwork.org]
- 2. Understanding The Differences Between FRAC Group 11 and FRAC Group 3 Fungicides — Plant & Pest Advisory [plant-pest-advisory.rutgers.edu]
- 3. researchgate.net [researchgate.net]
- 4. In Vitro Evaluation of Azoxystrobin, Boscalid, Fentin-Hydroxide, Propiconazole, Pyraclostrobin Fungicides against Alternaria alternata Pathogen Isolated from Carya illinoensis in South Africa - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Enoxastrobin: A Comparative Performance Analysis within FRAC Group 11 Fungicides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607329#enoxastrobin-performance-compared-to-other-frac-group-11-fungicides]

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